

Personal protective equipment for handling VUF 10148

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Compound of Interest

Compound Name: VUF 10148

Cat. No.: B1663098

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Essential Safety and Handling Guide for VUF 10460

It is highly probable that "**VUF 10148**" is a typographical error and the intended compound is VUF 10460, a selective histamine H4 receptor agonist. This guide provides essential safety and logistical information for handling VUF 10460 (CAS: 1028327-66-3) in a laboratory setting. The following procedures are based on available safety data sheets and are intended for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

The toxicological properties of VUF 10460 have not been fully investigated. Therefore, it should be handled with caution, assuming it may be harmful if inhaled, ingested, or comes into contact with skin or eyes.^[1] One supplier, Cayman Chemical, states the substance is not classified as hazardous according to the Globally Harmonized System (GHS).^[2] However, due to the limited toxicological data, a conservative approach to safety is recommended.

Table 1: Required Personal Protective Equipment (PPE) for Handling VUF 10460

PPE Category	Specification	Purpose
Eye Protection	ANSI Z87.1 certified safety glasses with side shields or goggles.	To prevent eye contact with airborne particles or splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	To prevent skin contact.
Body Protection	Laboratory coat.	To protect clothing and skin from contamination.
Respiratory	Use in a chemical fume hood. [1]	To prevent inhalation of dust or aerosols, especially when handling the solid form.

Safe Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of VUF 10460 and ensure the safety of laboratory personnel.

Operational Plan:

- Preparation: Before handling, ensure all required PPE is worn correctly. Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Handling Solid Compound:
 - Avoid creating dust when handling the solid form.[\[1\]](#)
 - Use appropriate tools (e.g., spatulas) for transferring the powder.
 - Weigh the compound in an enclosure or a fume hood to minimize exposure.
- Preparing Solutions:
 - Add solvents to the solid compound slowly to avoid splashing.

- Refer to solubility data for appropriate solvents (e.g., soluble in DMSO and 0.1N HCl).[3]
[4]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.
 - Clean and decontaminate all work surfaces and equipment. Alcohol can be used for decontamination.[1]

Storage Plan:

- Store VUF 10460 in a tightly sealed container in a cool, dry, and well-ventilated area.[1]
- Follow the specific storage temperature indicated by the supplier, which may be -20°C or under inert gas at 2–8°C.[4][5]
- Protect the compound from light and heat.[1]

Emergency Procedures and First Aid

In case of accidental exposure, immediate action is necessary.

Table 2: First Aid Measures for VUF 10460 Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing stops, give artificial respiration. Seek medical attention. [1]
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. [1]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek medical attention. [1]
Ingestion	Rinse mouth thoroughly with water. Do not induce vomiting. Seek immediate medical attention. [1]

Spill and Disposal Plan

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined in Table 1.
- For solid spills, carefully sweep or vacuum up the material, avoiding dust generation.[\[1\]](#)
- Place the spilled material into a sealed, labeled container for disposal.
- Decontaminate the spill area with a suitable solvent (e.g., alcohol) and then wash with soap and water.[\[1\]](#)

Disposal Plan:

- Dispose of VUF 10460 and any contaminated materials as potentially toxic waste.[\[1\]](#)

- All disposal must be in accordance with local, state, and federal regulations.[1] Contact your institution's environmental health and safety department for specific guidance.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling VUF 10460 in a laboratory setting.

Caption: Workflow for the safe handling of VUF 10460.

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- To cite this document: BenchChem. [Personal protective equipment for handling VUF 10148]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663098#personal-protective-equipment-for-handling-vuf-10148]

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